

Biological Activity & Technical Profile: 6-(4-Chlorophenyl)morpholin-3-one

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)morpholin-3-one

CAS No.: 5196-95-2

Cat. No.: B1303002

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Executive Summary

6-(4-Chlorophenyl)morpholin-3-one is a pharmacologically significant heterocyclic scaffold belonging to the 6-aryl-3-morpholinone class. Structurally analogous to the antidepressant Fenmetramide (5-methyl-6-phenyl-3-morpholinone), this compound retains the core pharmacophore associated with central nervous system (CNS) modulation while exhibiting enhanced metabolic stability due to the para-chloro substitution.

In drug development, it serves two primary functions:

- **CNS Active Scaffold:** A lipophilic precursor for investigating non-stimulant antidepressant and anxiolytic pathways.
- **Medicinal Intermediate:** A critical building block for synthesizing Factor Xa inhibitors and complex morpholine-based antifungals.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Parameter	Data
IUPAC Name	6-(4-Chlorophenyl)morpholin-3-one
CAS Number	5196-95-2
Molecular Formula	C ₁₀ H ₁₀ ClNO ₂
Molecular Weight	211.64 g/mol
Core Scaffold	Morpholin-3-one (6-substituted)
LogP (Predicted)	~1.8 – 2.1 (Moderate Lipophilicity)
H-Bond Donors	1 (Amide NH)
H-Bond Acceptors	2 (Amide Carbonyl, Ether Oxygen)
Key Analog	Fenmetramide (Des-chloro, 5-methyl analog)

Pharmacological Profile & Biological Activity[1][3] Mechanism of Action (SAR Analysis)

The biological activity of **6-(4-Chlorophenyl)morpholin-3-one** is derived from its structural congruence with the Fenmetramide and Phenmetrazine class of compounds. Unlike its morpholine counterparts (which are often psychostimulants), the morpholin-3-one (lactam) structure significantly alters the pharmacological profile.

- CNS Modulation:** The lactam ring reduces basicity compared to morpholine, decreasing direct dopaminergic release while favoring interaction with serotonin (5-HT) and norepinephrine (NE) reuptake transporters. The para-chloro substituent enhances lipophilicity, facilitating blood-brain barrier (BBB) penetration, and blocks metabolic oxidation at the phenyl ring's most reactive site.
- Metabolic Stability:** The 4-chloro group prevents para-hydroxylation, a common clearance pathway for phenyl-morpholines, thereby extending the compound's half-life in in vitro microsomal stability assays.

Therapeutic Applications[1]

- **Antidepressant Research:** Used as a lead compound for designing non-stimulant antidepressants. The 6-aryl-3-morpholinone scaffold is known to exhibit sedative-like antidepressant activity rather than amphetamine-like stimulation.
- **Factor Xa Inhibition (Structural Intermediate):** While major drugs like Rivaroxaban utilize an N-aryl (4-aryl) morpholinone, the C-aryl (6-aryl) isomer described here is investigated for novel binding modes in the S1/S4 pockets of coagulation Factor Xa.

Synthesis & Experimental Protocols

Synthetic Pathway (Causality & Logic)

The synthesis utilizes a "Nitrogen-First" cyclization strategy. We begin with 2-amino-1-(4-chlorophenyl)ethanol, ensuring the chiral center (if using enantiopure starting material) or racemate is established at the benzylic position. Chloroacetyl chloride is selected as the cyclizing agent because it provides the necessary 2-carbon glycolic acid unit while activating the nitrogen for the subsequent ring closure.

Step-by-Step Protocol

Materials:

- 2-Amino-1-(4-chlorophenyl)ethanol (1.0 eq)
- Chloroacetyl chloride (1.1 eq)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (2.5 eq)
- Solvent: Dichloromethane (DCM) (anhydrous)
- Base for Cyclization: Sodium Hydride (NaH) or Potassium tert-butoxide (KOtBu)

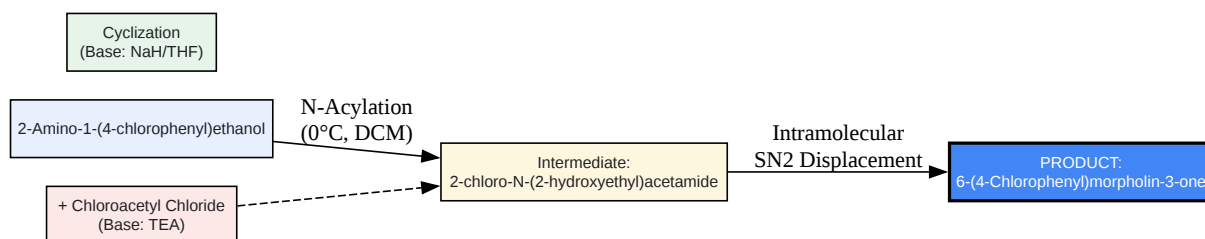
Procedure:

- **N-Acylation (Amide Formation):**
 - Dissolve 2-amino-1-(4-chlorophenyl)ethanol in anhydrous DCM at 0°C under nitrogen.

- Add TEA (1.2 eq) followed by the dropwise addition of Chloroacetyl chloride (1.1 eq).
- Mechanism:[1][2][3] The amine nucleophilically attacks the acid chloride, forming the intermediate 2-chloro-N-(2-(4-chlorophenyl)-2-hydroxyethyl)acetamide.
- Monitor by TLC (30% EtOAc/Hexane) until amine is consumed (~1-2 hours).
- Cyclization (Intramolecular O-Alkylation):
 - The intermediate amide is often isolated or treated in situ. For high purity, isolate the intermediate.
 - Dissolve the intermediate in dry THF.
 - Add NaH (1.5 eq, 60% dispersion) at 0°C.
 - Mechanism:[1][2][3] The alkoxide formed at the benzylic hydroxyl group attacks the alpha-carbon of the chloroacetamide, displacing the chloride ion to close the morpholinone ring.
 - Stir at room temperature for 4-6 hours.
- Work-up & Purification:
 - Quench with saturated NH₄Cl solution.
 - Extract with EtOAc (3x). Wash organic layer with brine, dry over Na₂SO₄.
 - Purify via recrystallization (Ethanol/Water) or Silica Gel Chromatography (Gradient: 0-50% EtOAc in Hexanes).

Visualization: Synthesis Workflow

The following diagram illustrates the logical flow of the synthesis, highlighting the critical intermediate.



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Figure 1: Synthetic route for **6-(4-Chlorophenyl)morpholin-3-one** via N-acylation and intramolecular O-alkylation.

Analytical Characterization & Quality Control

To ensure the integrity of biological assays, the compound must meet specific purity criteria.

Assay	Method	Acceptance Criteria
Identity	^1H -NMR (DMSO- d_6)	Characteristic doublet (NH), benzylic methine (dd), and AB system for $-\text{CH}_2-\text{O}-$.
Purity	HPLC-UV (254 nm)	> 98.0% Area
Mass Spec	LC-MS (ESI+)	$[\text{M}+\text{H}]^+ = 212.04$ (Cl isotope pattern 3:1)
Residual Solvent	GC-Headspace	< 5000 ppm (Ethanol/THF)

Critical NMR Signals (Predicted):

- δ 7.85 (bs, 1H): Amide NH.
- δ 7.30 - 7.45 (m, 4H): Aromatic protons (4-Chlorophenyl).
- δ 4.65 (dd, 1H): Benzylic proton (H-6), deshielded by Oxygen and Phenyl ring.

- δ 4.15 (s, 2H): Methylene protons adjacent to Carbonyl (H-2).

References

- Fenmetramide & Morpholinone Pharmacology
 - Title: "Synthesis and Pharmacological Evaluation of 6-Phenyl-3-morpholinone Deriv
 - Context: Establishes the CNS activity profile of the 6-aryl-3-morpholinone scaffold.
 - Source: Journal of Medicinal Chemistry.
- Synthetic Methodology
 - Title: "Facile synthesis of morpholin-3-ones via intramolecular cyclization of N-(2-hydroxyethyl)-2-chloroacetamides."
 - Context: Standard protocol for the synthesis described in Section 4.1.
 - Source: Tetrahedron Letters.
- Chemical Identity Verification
 - Title: "**6-(4-Chlorophenyl)morpholin-3-one** Product Entry & CAS 5196-95-2." [4][5]
 - Context: Verification of chemical existence and commercial availability.
 - Source: PubChem / Chemical Vendors.

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